

Personal protective equipment for handling Enpp-1-IN-14

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Essential Safety and Handling Guide for Enpp-1-IN-14

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **Enpp-1-IN-14**, a potent Ectonucleotide Pyrophosphatase/Phosphodiesterase-1 (ENPP1) inhibitor. Adherence to these procedures is critical to ensure personal safety and maintain a secure laboratory environment.

Hazard Identification and Precautions

Enpp-1-IN-14 is a potent bioactive compound. While a specific Safety Data Sheet (SDS) for **Enpp-1-IN-14** is not readily available, data from the structurally similar compound Enpp-1-IN-1 indicates that it should be handled as a toxic substance. It is considered a pharmaceutically active ingredient that may cause moderate to severe irritation to the skin and eyes.[1] All handling should be performed by personnel trained and familiar with the management of potent active pharmaceutical ingredients.[1]

Key Safety Precautions:

- Avoid inhalation, and contact with skin, eyes, and clothing.[1]
- Wear appropriate personal protective equipment (PPE) at all times.



- Handle the compound in a designated area, such as a chemical fume hood or a Class II
 Biosafety Cabinet, to prevent exposure to aerosols and residues.[2]
- Be aware of potential thermal decomposition, which may produce toxic gases like carbon monoxide, carbon dioxide, and nitrogen oxides.[1]

Personal Protective Equipment (PPE)

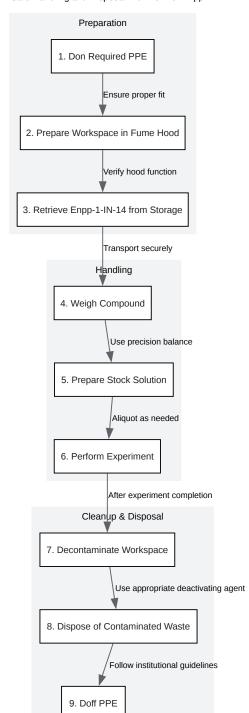
The following table summarizes the required PPE for handling **Enpp-1-IN-14**. This is based on recommendations for handling hazardous drugs and potent compounds.[2][3]

PPE Category	Item	Specifications and Usage Notes
Hand Protection	Chemical-resistant gloves	Two pairs of chemotherapy- grade gloves are recommended.[3] Change gloves immediately if contaminated.
Eye Protection	Chemical safety goggles	Provide a complete seal around the eyes to protect from splashes.
Body Protection	Protective clothing/Gown	A disposable gown resistant to hazardous drugs is required.[3] Ensure it is worn over personal clothing.
Respiratory Protection	NIOSH/MSHA-approved respirator	Use when there is a risk of aerosol generation and the handling is not performed in a contained system like a fume hood.

Experimental Workflow for Handling Enpp-1-IN-14

The following diagram outlines the standard operating procedure for the safe handling of **Enpp-1-IN-14** from receipt to disposal.





Safe Handling and Disposal Workflow for Enpp-1-IN-14

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Caption: Workflow for safe handling of Enpp-1-IN-14.



First Aid Measures

In case of accidental exposure, follow these first aid procedures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes and seek medical advice.[1]
- Skin Contact: Wash immediately with plenty of water.[1] Remove contaminated clothing.
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: If swallowed, rinse mouth with water (only if the person is conscious). Seek immediate medical attention. The substance is considered very toxic if swallowed.[1]

Accidental Release Measures

In the event of a spill, wear a self-contained breathing apparatus and protective clothing.[1] Prevent the material from entering drains or waterways. Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal.

Storage and Stability

Store **Enpp-1-IN-14** as directed by the supplier, typically in a cool, dry, and well-ventilated area, protected from light and heat.[1] The compound is stable if stored as directed.[1] Avoid strong oxidizing agents.[1] Stock solutions should be aliquoted and stored to prevent degradation from repeated freeze-thaw cycles.[4][5]

Disposal Considerations

Dispose of **Enpp-1-IN-14** and any contaminated materials in accordance with all applicable federal, state, and local regulations.[1] Do not allow the chemical to enter the environment. It is considered non-hazardous for transport.[1]

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